

Application Notes: Establishing a Dose-Response Curve for Benazepril in Canines

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Compound of Interest

Compound Name: Benazepril

Cat. No.: B1667978

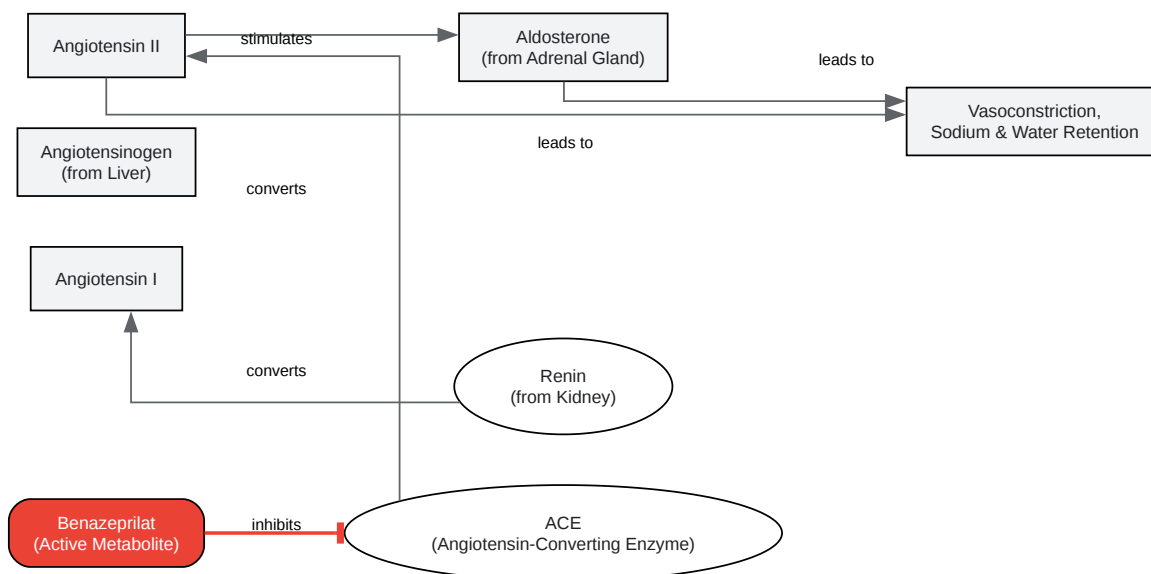
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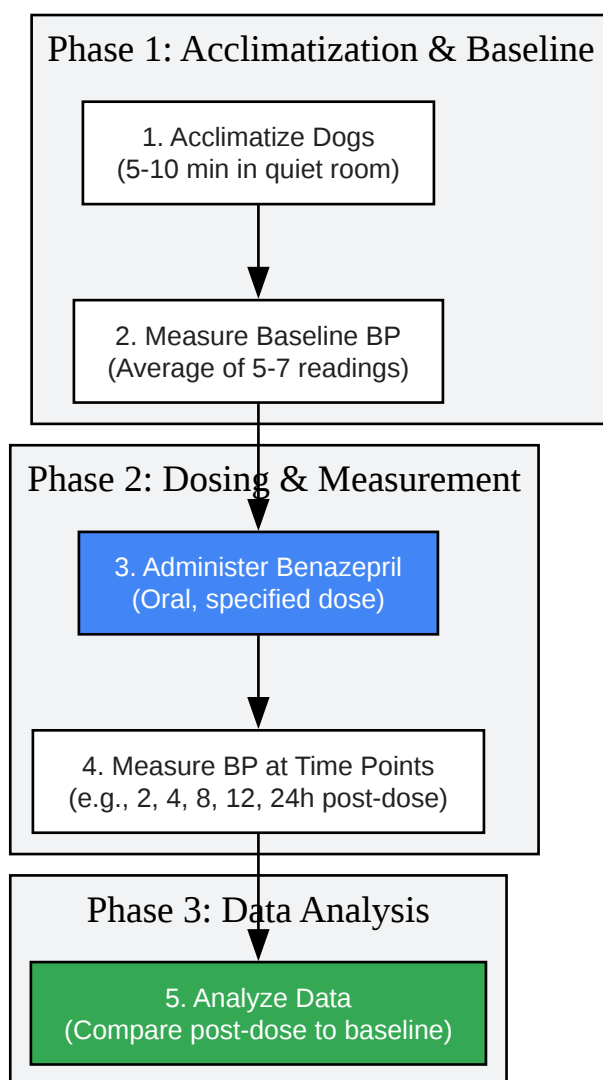
Introduction

Benazepril is a pro-drug that is metabolized in the liver to its active form, **benazeprilat**.^[1] **Benazeprilat** is a potent angiotensin-converting enzyme (ACE) inhibitor used in veterinary medicine to treat heart failure, high blood pressure, and chronic kidney disease in dogs.^[2] By inhibiting ACE, **benazeprilat** blocks the conversion of angiotensin I to angiotensin II, a potent vasoconstrictor.^[1] This leads to vasodilation, a decrease in blood pressure, and reduced aldosterone secretion. This document provides a summary of the dose-dependent effects of **benazepril** in canines and detailed protocols for key experiments.

Mechanism of Action: The Renin-Angiotensin-Aldosterone System (RAAS)

Benazepril's therapeutic effects are primarily mediated through its inhibition of the Renin-Angiotensin-Aldosterone System (RAAS). The diagram below illustrates the signaling pathway and the point of intervention for **benazeprilat**.





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References

- 1. wagwalking.com [wagwalking.com]
- 2. Benazepril | VCA Animal Hospitals [vcahospitals.com]

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